

# The Endogenous Function of Oleoyl Serotonin: A Technical Guide

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## Compound of Interest

Compound Name: Oleoyl Serotonin

Cat. No.: B1663058

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## Introduction

**Oleoyl serotonin** (OS) is an endogenous N-acyl amide, a lipid mediator synthesized from the neurotransmitter serotonin and the monounsaturated fatty acid, oleic acid. As a member of the N-acyl serotonin family, which also includes the more extensively studied arachidonoyl serotonin, OS is emerging as a bioactive lipid with significant modulatory roles in various physiological processes. Its presence has been confirmed in the gastrointestinal tract, particularly in the jejunum and ileum. This technical guide provides an in-depth overview of the current understanding of the endogenous functions of **oleoyl serotonin**, its biosynthesis, molecular targets, and physiological effects, supplemented with detailed experimental protocols and data for researchers in pharmacology and drug development.

## Biosynthesis and Metabolism

The synthesis of **oleoyl serotonin** is a part of the broader metabolic pathway for N-acyl serotonins. This process involves the enzymatic conjugation of a fatty acid to the primary amine of serotonin.

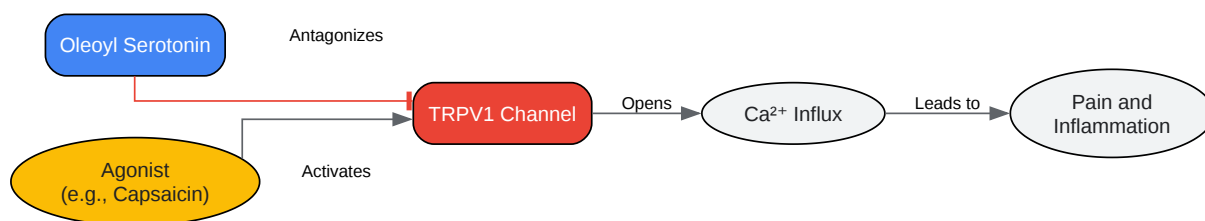
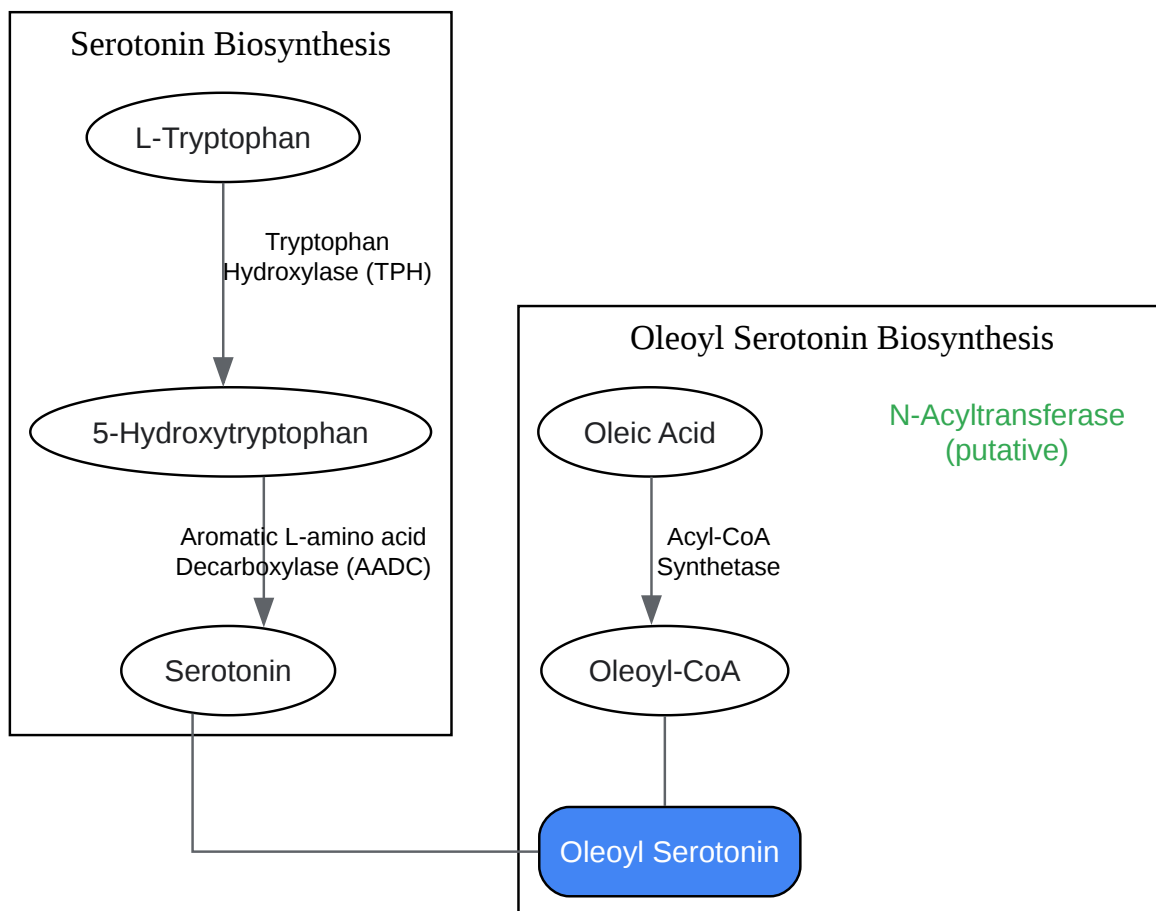
Biosynthesis Pathway:

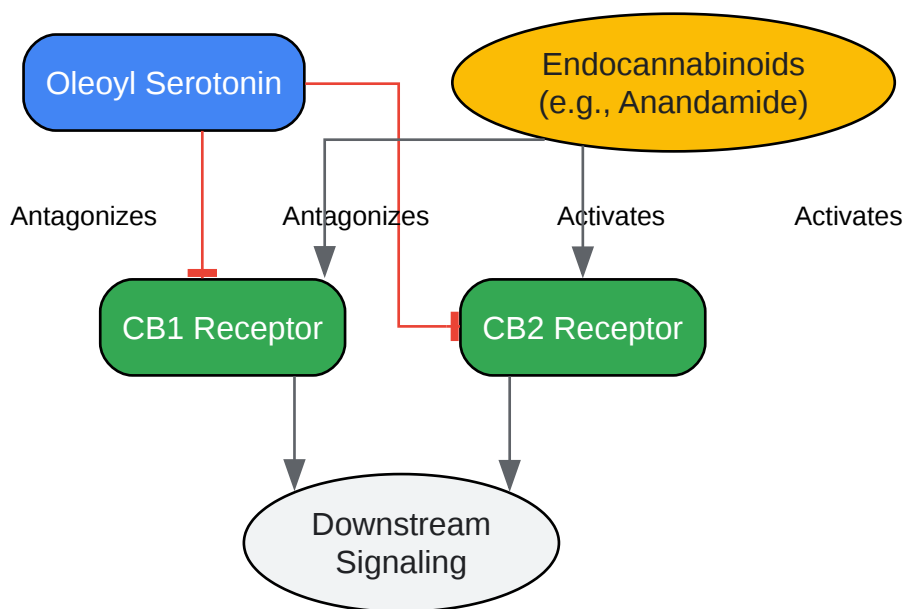
The biosynthesis of **oleoyl serotonin** occurs in two main steps:

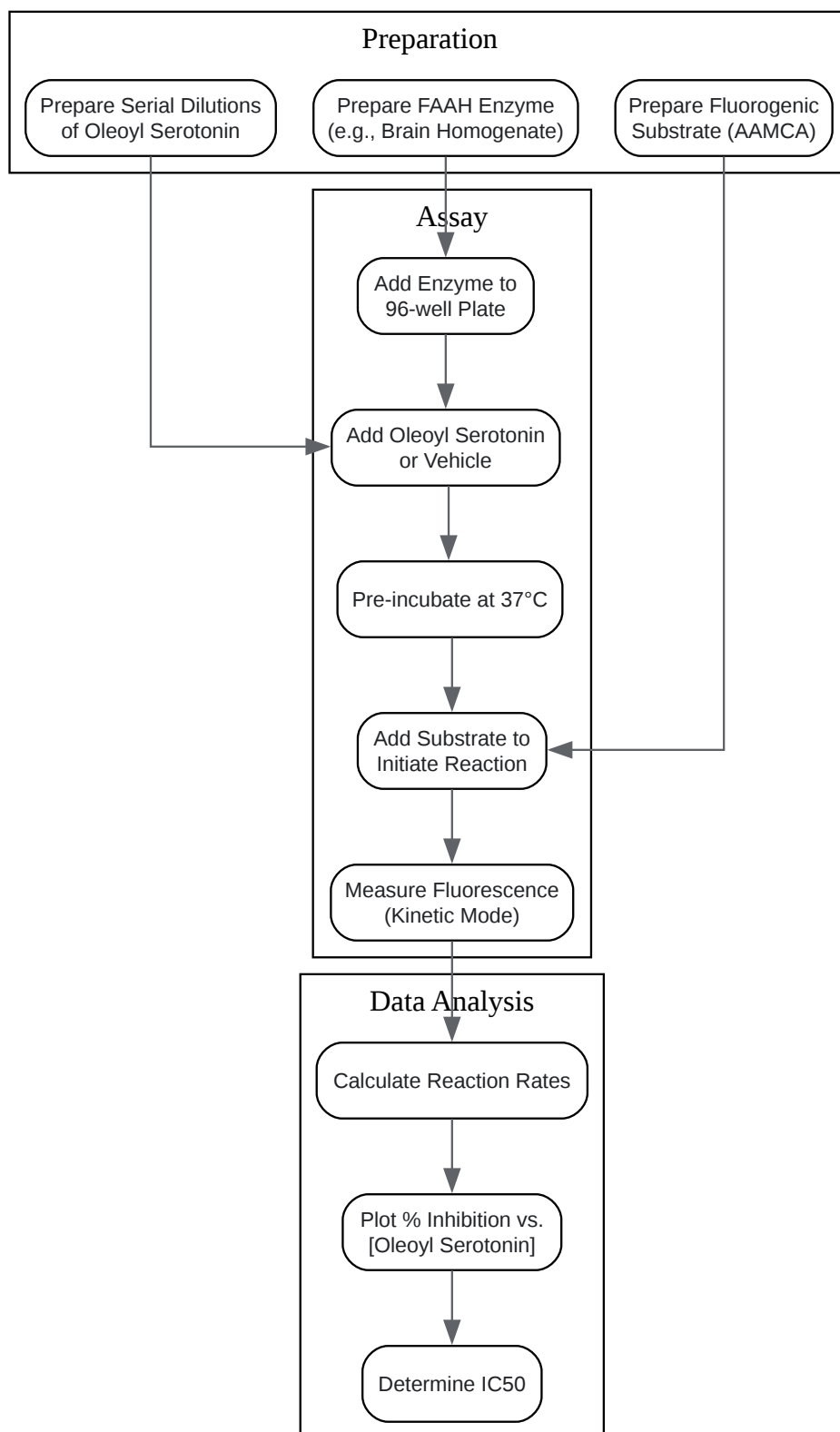
- Serotonin Synthesis: The precursor, serotonin (5-hydroxytryptamine), is synthesized from the essential amino acid L-tryptophan. This conversion involves two enzymatic steps:
  - Hydroxylation: L-tryptophan is hydroxylated by tryptophan hydroxylase (TPH) to form 5-hydroxytryptophan (5-HTP). TPH is the rate-limiting enzyme in this pathway.
  - Decarboxylation: Aromatic L-amino acid decarboxylase (AADC) then decarboxylates 5-HTP to produce serotonin.
- N-acylation: **Oleoyl serotonin** is formed by the formal condensation of the carboxyl group of oleic acid with the primary amino group of serotonin. While the specific enzyme responsible for this step in mammals has not been definitively identified, it is believed to be catalyzed by a member of the N-acyltransferase (NAT) family of enzymes. The availability of both serotonin and oleoyl-CoA (the activated form of oleic acid) are key factors in its production.

#### Metabolism:

The degradation of N-acyl amides is primarily carried out by the enzyme Fatty Acid Amide Hydrolase (FAAH). However, **oleoyl serotonin** has been shown to be a weak inhibitor of FAAH, suggesting it may have a longer half-life compared to other endocannabinoids that are readily hydrolyzed by this enzyme.







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